

Technical Support Center: Improving MitoBloCK-11 Solubility

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Compound of Interest

Compound Name: MitoBloCK-11

Cat. No.: B15074296

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on overcoming solubility challenges with the mitochondrial protein import inhibitor, **MitoBloCK-11**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **MitoBloCK-11**?

A1: The recommended solvent for preparing a high-concentration stock solution of **MitoBloCK-11** is dimethyl sulfoxide (DMSO).^[1]

Q2: My **MitoBloCK-11** is not fully dissolving in DMSO. What should I do?

A2: If you experience difficulty dissolving **MitoBloCK-11** in DMSO, sonication is recommended to facilitate dissolution.^[1] Ensure you are using anhydrous (dry) DMSO, as the presence of water can reduce the solubility of hydrophobic compounds.

Q3: Why does my **MitoBloCK-11** precipitate when I dilute the DMSO stock solution into my aqueous experimental buffer (e.g., PBS or cell culture medium)?

A3: **MitoBloCK-11** is a hydrophobic compound with low aqueous solubility. When a concentrated DMSO stock is rapidly diluted into an aqueous medium, the compound can "crash out" of solution and form a precipitate. This is a common phenomenon for many small molecule inhibitors.

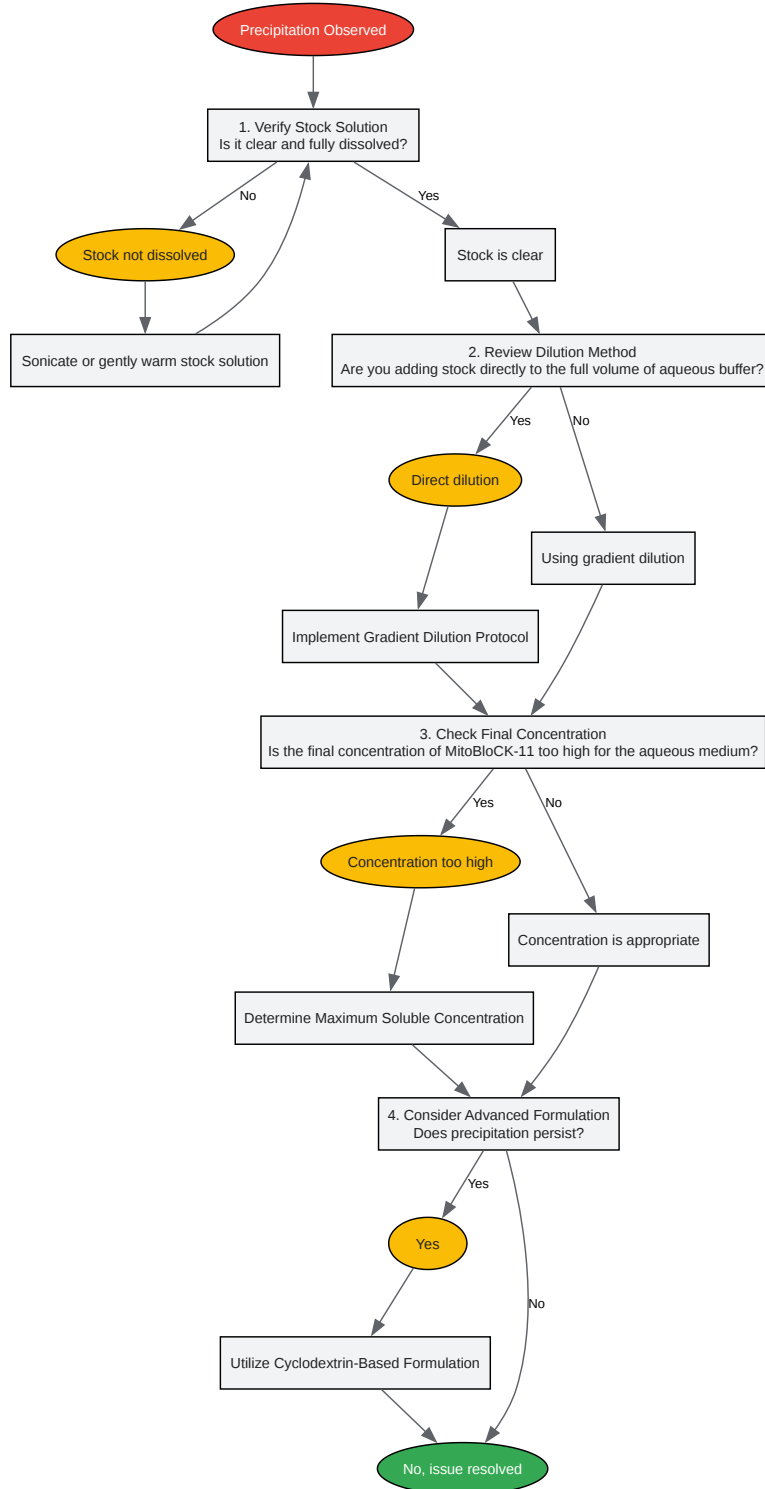
Q4: What is the maximum recommended final concentration of DMSO in cell-based assays?

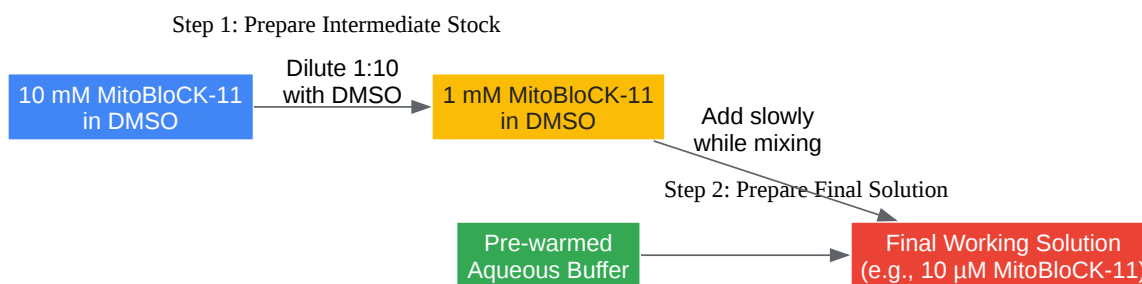
A4: To minimize solvent-induced toxicity to cells, it is crucial to keep the final concentration of DMSO in your cell culture medium as low as possible, typically at or below 0.5% (v/v).

Troubleshooting Guide: Precipitation in Aqueous Solutions

If you observe precipitation of **MitoBloCK-11** during your experiments, follow this troubleshooting workflow:

Troubleshooting Workflow for MitoBloCK-11 Precipitation





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References

- 1. MitoBloCK-11 (MB-11) | TargetMol [targetmol.com]
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